

2-(4-Chlorophenyl)quinazolin-4-ol synthesis pathway

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Compound of Interest

Compound Name: 2-(4-Chlorophenyl)quinazolin-4-ol

CAS No.: 7455-77-8

Cat. No.: B1669594

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[label="Intramolecular\nCyclization",

Fig 1. Core synthetic pathways and tautomerization of **2-(4-chlorophenyl)quinazolin-4-ol**.

Core Synthetic Pathways & Mechanistic Causality

The construction of the quinazoline core requires the assembly of a pyrimidine ring fused to a benzene ring. For **2-(4-chlorophenyl)quinazolin-4-ol**, two primary strategic disconnections are utilized in modern pharmaceutical development:

The Benzoxazinone Intermediate Route (Classical Step-Wise)

This highly reliable, two-step protocol begins with the acylation of 2-aminobenzoic acid (anthranilic acid) using 4-chlorobenzoyl chloride .

- **Mechanistic Causality:** The reaction is conducted in pyridine. Pyridine is not merely a solvent; it acts as an acid scavenger to neutralize the HCl byproduct, driving the acylation

forward. Furthermore, it facilitates the subsequent intramolecular dehydration, yielding the highly reactive 2-(4-chlorophenyl)-4H-benzo[d][1,3]oxazin-4-one intermediate.

- **Ring Opening & Cyclization:** The benzoxazinone is then subjected to nucleophilic attack by an amine source (such as formamide, ammonia, or hydrazine). The nucleophile attacks the electrophilic lactone carbonyl, opening the ring to form an amide intermediate, which immediately undergoes intramolecular cyclization and dehydration to form the quinazolinone core.



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Fig 2. Mechanistic sequence of benzoxazinone ring-opening and subsequent intramolecular cyclization.

Microwave-Assisted Green Synthesis via Bertagnini's Salts

Recent advancements prioritize green chemistry, replacing volatile, oxidation-prone free aldehydes with aldehyde bisulfite adducts (Bertagnini's salts).

- **Mechanistic Causality:** Free 4-chlorobenzaldehyde is susceptible to auto-oxidation and side reactions under high thermal stress. By converting it to a sodium hydroxy(4-chlorophenyl)methanesulfonate adduct, the aldehyde is stabilized as a water-soluble solid. Under microwave irradiation in an aqueous medium, the adduct slowly releases the active aldehyde in situ, ensuring a controlled condensation with anthranilamide. Water, possessing a high loss tangent, efficiently absorbs microwave energy, providing rapid, volumetric heating that drastically reduces reaction times from days to hours.

Quantitative Yield & Condition Analysis

The following table summarizes the operational parameters and empirical outcomes of the primary synthetic strategies.

Synthesis Methodology	Key Reagents	Solvent System	Catalyst / Conditions	Typical Yield (%)	Ref
Microwave-Assisted (Bertagnini's Salt)	Anthranilamide + 4-Chlorobenzaldehyde bisulfite adduct	Water	Microwave (100 °C), 10 h	64 - 83%	
Benzoxazinone Ring-Opening	Benzoxazinone + Hydrazine / Amine	Ethanol	Reflux, 3 - 8 h	76 - 91%	
Direct Schiff Base Cyclization	Anthranilamide + 4-Chlorobenzaldehyde	Absolute Ethanol	Glacial Acetic Acid (cat.), Reflux, 7 h	~70%	

Standardized Experimental Protocols

To ensure reproducibility and trustworthiness, the following protocols are designed as self-validating systems, incorporating specific quality control checkpoints.

Protocol A: Two-Step Synthesis via Benzoxazinone Intermediate

Adapted from standard pharmaceutical intermediate workflows .

Step 1: Synthesis of 2-(4-Chlorophenyl)-4H-benzo[d][1,3]oxazin-4-one

- Preparation: Dissolve 2-aminobenzoic acid (0.01 mol) in anhydrous pyridine (15 mL) in a round-bottom flask equipped with a magnetic stirrer.
- Acylation: Slowly add 4-chlorobenzoyl chloride (0.01 mol) dropwise over 15 minutes at room temperature. Causality: Dropwise addition controls the exothermic nature of the acylation,

preventing the degradation of the anthranilic acid.

- Cyclization: Stir the mixture continuously for 3 hours at room temperature.
- Quenching & Precipitation: Pour the resultant mixture into a 5% sodium bicarbonate solution (50 mL). Causality: The weak base neutralizes the pyridine hydrochloride salt and unreacted acid, selectively precipitating the hydrophobic benzoxazinone.
- Isolation: Filter the precipitate, wash thoroughly with distilled water, and dry under a vacuum. Recrystallize from ethanol.

Step 2: Ring Opening to 2-(4-Chlorophenyl)quinazolin-4(3H)-one

- Reaction Setup: Suspend the purified benzoxazinone (0.01 mol) in absolute ethanol (20 mL).
- Nucleophilic Addition: Add an excess of formamide or an amine source (e.g., hydrazine hydrate, 0.02 mol) to the suspension.
- Reflux: Heat the mixture to reflux (approx. 78 °C) for 3 to 8 hours. Monitor the disappearance of the benzoxazinone intermediate via TLC (Hexane:Ethyl Acetate 7:3).
- Crystallization: Cool the reaction mixture in an ice-water bath. Causality: Rapid cooling decreases the solubility of the quinazolinone, driving high-purity crystallization.
- Validation: Filter the solid, recrystallize from ethanol, and verify the structure via ¹H NMR (look for the characteristic downfield NH/OH tautomeric proton signal around δ 12.5 - 12.7 ppm) .

Protocol B: Microwave-Assisted Green Synthesis

Utilizing Bertagnini's Salts for enhanced sustainability .

- Reagent Loading: In a 10 mL microwave-safe vial equipped with a magnetic stir bar, add anthranilamide (0.5 mmol) and sodium hydroxy(4-chlorophenyl)methanesulfonate (Bertagnini's salt of 4-chlorobenzaldehyde, 0.5 mmol).
- Solvent Addition: Add 2 mL of deionized water. Causality: Water acts as an eco-friendly solvent that couples highly efficiently with microwave frequencies, enabling rapid

superheating without the toxicity of DMF or DMSO.

- Microwave Irradiation: Cap the vial securely and subject it to microwave irradiation at 100 °C for 10 hours.
- Quenching: Pour the crude reaction mixture into crushed ice water to force the precipitation of the product.
- Purification & Validation: Filter the resulting white solid and wash it with copious amounts of water. Because the bisulfite byproduct is highly water-soluble, column chromatography is bypassed. Validate purity via melting point analysis and ¹³C NMR (confirming the C=O/C-OH carbon peak around δ 161-162 ppm).

References

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